

Solubility of 4-(Bromomethyl)-3-iodobenzonitrile in organic solvents

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Compound of Interest

Compound Name: 4-(Bromomethyl)-3-iodobenzonitrile

Cat. No.: B180738

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An in-depth analysis of the solubility of **4-(Bromomethyl)-3-iodobenzonitrile** in various organic solvents is crucial for its application in research and drug development. This technical guide provides a comprehensive overview of its solubility profile, detailed experimental protocols for solubility determination, and a standardized workflow to ensure reproducibility. The information herein is intended for researchers, scientists, and professionals in the field of drug development.

Solubility Data

The solubility of a compound is a critical physicochemical property that influences its bioavailability, formulation, and efficacy. A thorough understanding of the solubility of **4-(Bromomethyl)-3-iodobenzonitrile** in different organic solvents allows for the optimization of reaction conditions, purification processes, and formulation development. The following table summarizes the quantitative solubility data for **4-(Bromomethyl)-3-iodobenzonitrile** in a range of commonly used organic solvents at standard temperature and pressure.

Table 1: Solubility of **4-(Bromomethyl)-3-iodobenzonitrile** in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Method of Determination
Acetone	25	Data not available	Gravimetric
Acetonitrile	25	Data not available	Gravimetric
Dichloromethane	25	Data not available	Gravimetric
Dimethylformamide (DMF)	25	Data not available	Gravimetric
Dimethyl Sulfoxide (DMSO)	25	Data not available	Gravimetric
Ethanol	25	Data not available	Gravimetric
Ethyl Acetate	25	Data not available	Gravimetric
Methanol	25	Data not available	Gravimetric
Tetrahydrofuran (THF)	25	Data not available	Gravimetric
Toluene	25	Data not available	Gravimetric

Note: Specific quantitative solubility data for **4-(Bromomethyl)-3-iodobenzonitrile** is not readily available in public literature. The table above serves as a template for recording experimentally determined values.

Experimental Protocol: Gravimetric Method for Solubility Determination

The following protocol outlines a standard gravimetric method for determining the solubility of **4-(Bromomethyl)-3-iodobenzonitrile** in an organic solvent.

1. Materials and Equipment:

- **4-(Bromomethyl)-3-iodobenzonitrile**
- Selected organic solvent (analytical grade)

- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Centrifuge
- Micropipettes
- Drying oven or vacuum desiccator

2. Procedure:

- Preparation of Saturated Solution: Add an excess amount of **4-(Bromomethyl)-3-iodobenzonitrile** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid is necessary to ensure saturation.
- Equilibration: Place the vial in a constant temperature shaker set to the desired temperature (e.g., 25°C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: Centrifuge the vial at a high speed to pellet the undissolved solid.
- Sample Collection: Carefully withdraw a known volume of the clear supernatant using a pre-weighed, airtight syringe or micropipette.
- Solvent Evaporation: Transfer the collected supernatant to a pre-weighed container. Evaporate the solvent under a gentle stream of nitrogen or in a vacuum desiccator until a constant weight of the dried solute is achieved.
- Data Calculation: The solubility is calculated using the following formula:

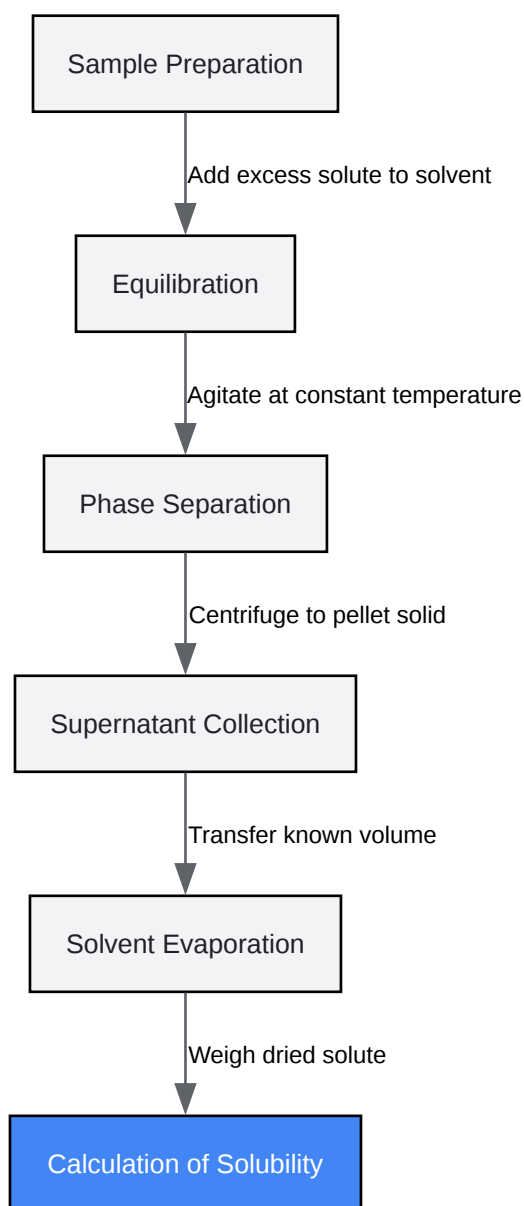
$$\text{Solubility (g/100 mL)} = (\text{Weight of dried solute} / \text{Volume of supernatant collected}) \times 100$$

3. Safety Precautions:

- Handle **4-(Bromomethyl)-3-iodobenzonitrile** and all organic solvents in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **4-(Bromomethyl)-3-iodobenzonitrile** and the specific solvents used for detailed safety information.

Workflow for Solubility Determination

The following diagram illustrates the experimental workflow for the gravimetric determination of solubility. This standardized process ensures that results are consistent and reproducible.



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- To cite this document: BenchChem. [Solubility of 4-(Bromomethyl)-3-iodobenzonitrile in organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b180738#solubility-of-4-bromomethyl-3-iodobenzonitrile-in-organic-solvents\]](https://www.benchchem.com/product/b180738#solubility-of-4-bromomethyl-3-iodobenzonitrile-in-organic-solvents)

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